

# Application Notes and Protocols: Tetraboric Acid in Ceramic Glaze Formulation

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## Compound of Interest

Compound Name: *Tetraboric acid*

CAS No.: *1103572-34-4*

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These application notes provide a comprehensive overview and detailed protocols for the utilization of **tetraboric acid**, primarily through its precursor boric acid, in the formulation of ceramic glazes. The information is intended to guide researchers in understanding its function and in developing glazes with specific physical and chemical properties.

## Introduction

Boric oxide ( $B_2O_3$ ) is a critical component in many ceramic glaze formulations, acting as a powerful flux and a glass network former.<sup>[1][2]</sup> It is typically introduced into the glaze batch as boric acid ( $H_3BO_3$ ) or various borate minerals and frits.<sup>[3][4]</sup> Upon heating, boric acid undergoes a series of dehydration reactions, forming **tetraboric acid** ( $H_2B_4O_7$ ) and subsequently boric oxide, which then integrates into the silicate glass network.<sup>[5][6]</sup> The inclusion of  $B_2O_3$  offers several key advantages, including the reduction of melting temperatures, control of thermal expansion to prevent crazing, and enhancement of glaze durability and gloss.<sup>[1][2][7]</sup>

## Role of Tetraboric Acid (via Boric Oxide) in Glazes

**Tetraboric acid**, formed from the heating of boric acid, is an intermediate in the formation of boric oxide ( $B_2O_3$ ), which imparts significant properties to the final glaze.

Key Functions of  $B_2O_3$ :

- **Fluxing Action:**  $B_2O_3$  is a potent flux, lowering the melting point of the glaze, which allows for lower firing temperatures and reduced energy consumption.[2][4] This is particularly crucial for low and mid-range temperature glazes.[8]
- **Glass Network Former:** Like silica ( $SiO_2$ ),  $B_2O_3$  can form a glass network on its own.[3][9] It often acts as a co-former with silica, creating borosilicate glasses.[9][10]
- **Control of Thermal Expansion:** Boric oxide has a low coefficient of thermal expansion (CTE). [1] Its incorporation into a glaze formulation can significantly reduce the overall CTE of the glaze, helping to ensure a good fit with the ceramic body and prevent crazing.[1][7] However, at concentrations above 12-14%, this effect can be reversed.[1]
- **Enhancement of Durability and Appearance:**  $B_2O_3$  improves the chemical and mechanical durability of the glaze, increasing resistance to chemical attack and scratching.[7][11] It also contributes to a smooth, glossy surface and can enhance the color response of certain metallic oxides.[11][12]
- **Viscosity Modification:** Boric oxide reduces the viscosity of the molten glaze, which promotes a smooth, even surface and helps to heal defects like pinholes.[2][4]

## Quantitative Data Summary

The following tables summarize the typical quantitative parameters associated with the use of boric oxide in ceramic glazes.

Table 1: Typical Boric Oxide ( $B_2O_3$ ) Content in Ceramic Glazes

| Glaze Type                   | Firing Temperature Range               | Typical B <sub>2</sub> O <sub>3</sub> Content (wt%) | Notes                                                                                                                            |
|------------------------------|----------------------------------------|-----------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------|
| Low-Fire (e.g., Earthenware) | Cone 06 - Cone 02<br>(~999°C - 1077°C) | 15 - 25%                                            | High boron content is necessary to achieve a good melt at these temperatures. <a href="#">[1]</a> <a href="#">[7]</a>            |
| Mid-Range (e.g., Stoneware)  | Cone 4 - Cone 8<br>(~1162°C - 1263°C)  | 5 - 15%                                             | B <sub>2</sub> O <sub>3</sub> is a key flux in this temperature range. <a href="#">[8]</a>                                       |
| High-Fire (e.g., Porcelain)  | Cone 9 - Cone 10<br>(~1280°C - 1305°C) | 0 - 5%                                              | Boron is not always necessary but can be used in small amounts to improve melt quality. <a href="#">[1]</a> <a href="#">[13]</a> |
| Fast-Fire Wall Tiles         | ~1100°C - 1120°C                       | 3 - 6% (in the frit)                                | Boron is essential for the rapid maturation of the glaze. <a href="#">[11]</a>                                                   |
| Highly Resistant Glazes      | Variable                               | < 13%                                               | Lower B <sub>2</sub> O <sub>3</sub> content generally leads to higher chemical resistance. <a href="#">[14]</a>                  |
| Low Resistance Glazes        | Variable                               | > 15%                                               | Higher B <sub>2</sub> O <sub>3</sub> content can decrease chemical durability.<br><a href="#">[14]</a>                           |

Table 2: Effect of Boric Oxide on Glaze Properties

| Property                               | Effect of Increasing B <sub>2</sub> O <sub>3</sub>                | Typical Range of Influence                                      | Reference |
|----------------------------------------|-------------------------------------------------------------------|-----------------------------------------------------------------|-----------|
| Melting Temperature                    | Decreases                                                         | Significant reduction, especially at lower temperatures         | [1][2]    |
| Coefficient of Thermal Expansion (CTE) | Decreases                                                         | Up to ~12-14% B <sub>2</sub> O <sub>3</sub> , then may increase | [1][11]   |
| Viscosity                              | Decreases                                                         | Promotes a more fluid melt                                      | [2][4]    |
| Surface Gloss                          | Increases                                                         | Contributes to a smoother, more brilliant surface               | [11]      |
| Chemical Durability                    | Generally increases, but can decrease at very high concentrations | Optimal levels improve resistance to acids and alkalis          | [1][11]   |
| Mechanical Hardness                    | Increases                                                         | Improves scratch resistance                                     | [1][11]   |

## Experimental Protocols

The following protocols provide a detailed methodology for the preparation and application of a ceramic glaze containing boric acid.

## Materials and Equipment

- Raw Materials:
  - Boric Acid (H<sub>3</sub>BO<sub>3</sub>) or Borate Frit (e.g., Ferro Frit 3124, 3134)
  - Silica (Flint)
  - Kaolin (China Clay)

- Feldspar (e.g., Potash or Soda Feldspar)
- Whiting (Calcium Carbonate)
- Other fluxes and modifiers as required by the specific recipe
- Equipment:
  - Digital scale (accurate to 0.01g)
  - Sieves (e.g., 80-100 mesh)
  - Mixing containers
  - Ball mill (optional, for very fine grinding)
  - Glaze dipping tongs, brushes, or spray gun
  - Viscometer or specific gravity hydrometer
  - Electric kiln with a programmable controller
  - Personal Protective Equipment (PPE): dust mask, safety glasses, gloves

## Glaze Formulation and Preparation Protocol

- Recipe Calculation: Formulate a glaze recipe based on the desired firing temperature and properties. For experimental purposes, a base glaze can be prepared and then additions of boric acid can be made in varying percentages (e.g., 5%, 10%, 15%) to test its effect.
- Weighing: Accurately weigh all dry ingredients using a digital scale.
- Dry Mixing/Sieving: Thoroughly mix the dry ingredients. Pass the mixture through an 80-mesh sieve to break up any clumps and ensure homogeneity.
- Slurry Formation:
  - Place the sieved dry ingredients into a clean mixing container.

- Gradually add deionized water while stirring. A common starting point is a 1:1 ratio of water to dry material by weight, but this will vary.
- Continue adding water and mixing until a smooth, consistent slurry is formed, with a viscosity similar to heavy cream.
- Sieving the Slurry: Pass the wet glaze slurry through an 80 or 100-mesh sieve at least twice to ensure all particles are well-dispersed and to remove any remaining agglomerates.
- Viscosity and Specific Gravity Adjustment:
  - Measure the viscosity and/or specific gravity of the glaze slurry.
  - Adjust with small additions of water or by allowing the glaze to settle and decanting excess water to achieve the desired application consistency.
- Aging (Optional): Allow the glaze to sit for 24 hours. This can improve the application properties of some glazes. Remix thoroughly before use.

## Glaze Application Protocol

- Surface Preparation: Ensure the bisque-fired ceramic ware is clean and free of dust or oils.
- Application:
  - Dipping: Use glaze tongs to immerse the bisque ware into the glaze slurry for a short, consistent duration (e.g., 2-3 seconds).
  - Brushing: Apply 2-3 even coats of glaze with a soft brush, allowing each coat to dry before applying the next.
  - Spraying: Apply a thin, even layer of glaze using a spray gun in a well-ventilated area or spray booth.
- Drying: Allow the glazed ware to dry completely before firing.

## Firing Protocol

The firing schedule is critical for the maturation of the glaze. Below is a typical firing schedule for a mid-range glaze (Cone 6).

Table 3: Example Firing Schedule for a Cone 6 Boron-Containing Glaze

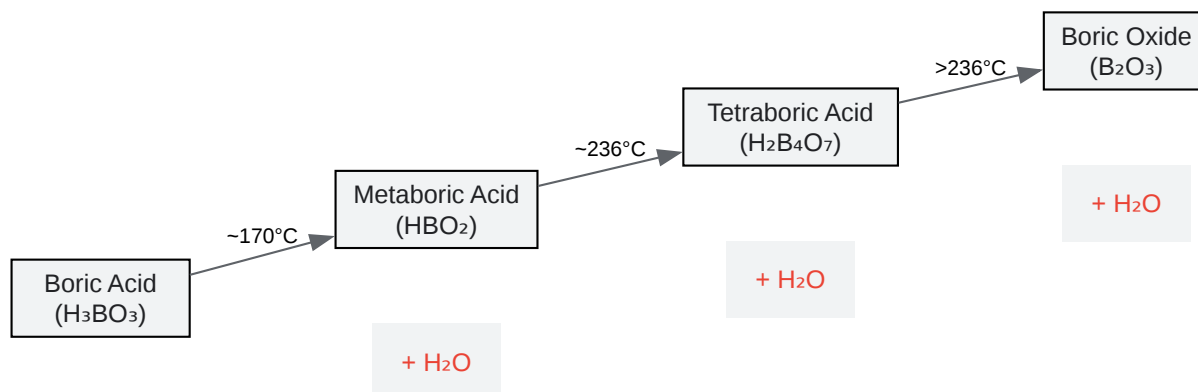
| Segment | Rate (°C/hour) | Target Temperature (°C) | Hold Time (minutes) | Notes                                                                                                            |
|---------|----------------|-------------------------|---------------------|------------------------------------------------------------------------------------------------------------------|
| 1       | 100            | 500                     | 0                   | Slow initial heating to allow for the burnout of any remaining organic matter and the dehydration of boric acid. |
| 2       | 250            | 1000                    | 0                   | Faster ramp up to near the melting range.                                                                        |
| 3       | 100            | 1222 (Cone 6)           | 15                  | Slower ramp to the peak temperature to allow the glaze to mature evenly. A short hold helps to heal defects.     |
| 4       | -              | 0                       | -                   | Natural cooling in the kiln.                                                                                     |

Note: Firing schedules should be tested and adjusted based on the specific glaze formulation, clay body, and kiln characteristics.[\[15\]](#)[\[16\]](#)

## Mandatory Visualizations

### Chemical Pathway Diagram

The following diagram illustrates the dehydration of boric acid to **tetraboric acid** and subsequently to boric oxide upon heating.

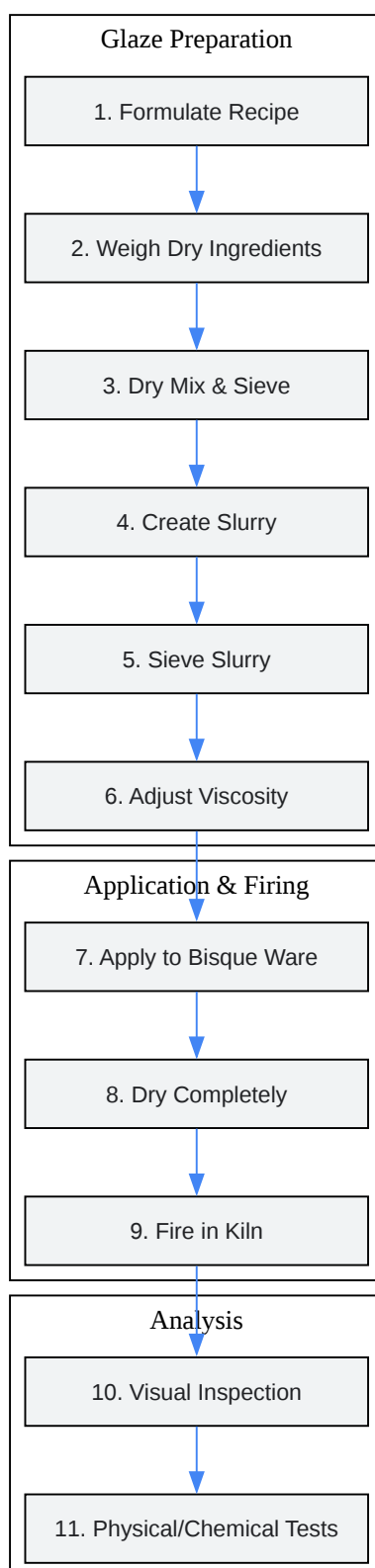


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Dehydration pathway of boric acid upon heating.

## Experimental Workflow Diagram

The following diagram outlines the experimental workflow for preparing and testing a ceramic glaze with **tetraboric acid**.



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Experimental workflow for glaze formulation and testing.

## Boron in Glass Network Diagram

This diagram illustrates the dual role of boron in a borosilicate glass network, showing both trigonal ( $\text{BO}_3$ ) and tetrahedral ( $\text{BO}_4$ ) coordination.

Role of boron in a borosilicate glass network.

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